

Essential Safety and Operational Guidance for N-Boc-PEG1-bromide

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Compound of Interest

Compound Name: *N-Boc-PEG1-bromide*

Cat. No.: *B1676992*

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **N-Boc-PEG1-bromide**, a versatile PROTAC and ADC linker.

N-Boc-PEG1-bromide is a chemical compound utilized in the synthesis of PROTACs (Proteolysis Targeting Chimeras) and ADCs (Antibody-Drug Conjugates).[1] As a PEGylated molecule, it offers increased solubility in aqueous media.[2] The presence of a bromide group, an effective leaving group, facilitates nucleophilic substitution reactions.[2] The Boc-protecting group can be removed under mild acidic conditions to yield a free amine.[2]

Due to its chemical nature as a halogenated organic compound and potential alkylating agent, adherence to strict safety protocols is imperative to minimize exposure and ensure a safe laboratory environment.

Immediate Safety and Handling Protocols

Personal Protective Equipment (PPE):

Proper PPE is the first line of defense against chemical exposure. The following PPE should be worn at all times when handling **N-Boc-PEG1-bromide**:

- **Gloves:** Chemical-resistant gloves are mandatory. Given that **N-Boc-PEG1-bromide** is a halogenated organic compound, nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use.[3][4]

- **Eye Protection:** Chemical safety goggles or a face shield must be worn to protect against splashes.[4][5]
- **Lab Coat:** A full-length, chemical-resistant lab coat should be worn to protect skin and clothing.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any potential vapors.[5] If there is a risk of aerosol generation and work cannot be conducted in a fume hood, a NIOSH-certified respirator may be necessary.[6]

First Aid Measures:

In the event of exposure, immediate action is critical:

- **Skin Contact:** Immediately wash the affected area with copious amounts of soap and water. [5] Remove contaminated clothing.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Seek immediate medical attention.
- **Inhalation:** Move the individual to fresh air.[5] If breathing is difficult, provide oxygen. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for laboratory safety and environmental responsibility.

Operational Plan: Step-by-Step Handling Procedure

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly and the chemical fume hood is functioning properly. Have all necessary equipment and reagents within the fume hood to minimize movement in and out of the containment area.

- **Weighing and Transfer:** If the compound is a solid, weigh it carefully within the fume hood to avoid generating dust. If it is a liquid, use a calibrated micropipette or syringe for accurate and safe transfer.
- **Reaction Setup:** All reactions involving **N-Boc-PEG1-bromide** should be set up within the fume hood. Ensure all glassware is properly secured.
- **Post-Reaction:** After the reaction is complete, quench any unreacted **N-Boc-PEG1-bromide** according to your specific protocol before workup.
- **Decontamination:** Clean all glassware and surfaces that may have come into contact with the chemical using an appropriate solvent (e.g., ethanol or acetone), followed by soap and water. Dispose of the cleaning materials as hazardous waste.

Disposal Plan: Step-by-Step Waste Management

N-Boc-PEG1-bromide is a halogenated organic compound and must be disposed of as hazardous waste.[7][8] Halogenated and non-halogenated waste streams must be kept separate.[8][9][10]

- **Waste Segregation:** Designate a specific, clearly labeled waste container for "Halogenated Organic Waste." [9]
- **Liquid Waste:** Collect all liquid waste containing **N-Boc-PEG1-bromide**, including reaction mixtures and cleaning solvents, in the designated halogenated waste container.
- **Solid Waste:** Dispose of all contaminated solid materials, such as gloves, pipette tips, and paper towels, in a separate, clearly labeled "Solid Halogenated Waste" container.
- **Container Management:** Keep waste containers securely closed when not in use and store them in a designated satellite accumulation area.[7]
- **Waste Pickup:** When the waste container is nearly full, arrange for its collection by your institution's Environmental Health and Safety (EHS) department.

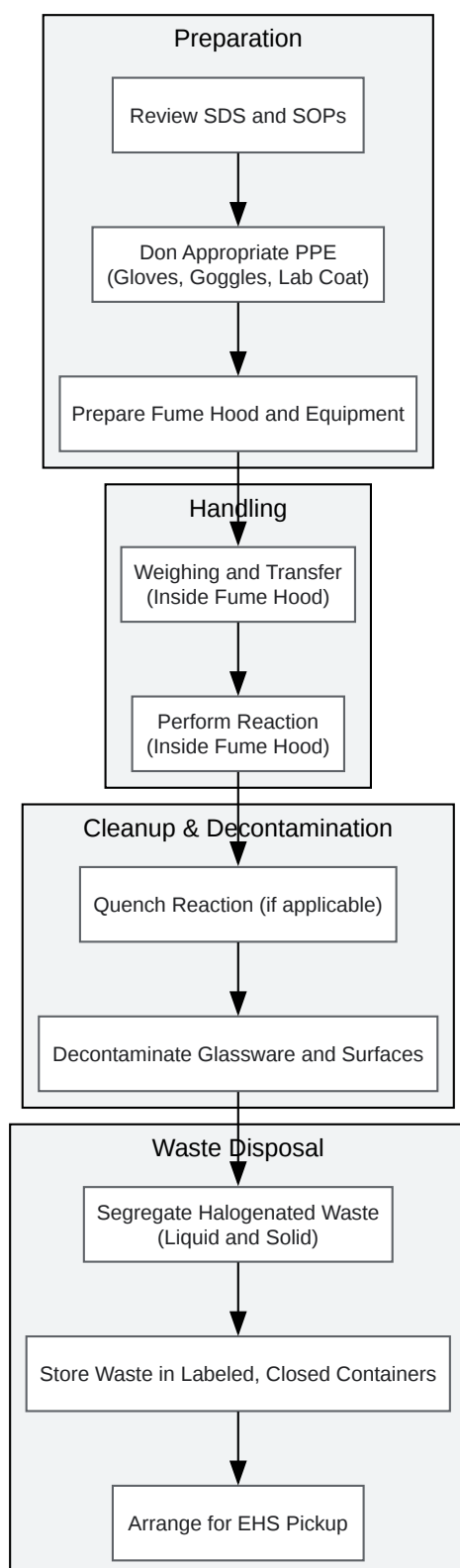
Data at a Glance: N-Boc-PEG1-bromide

The following table summarizes key information for **N-Boc-PEG1-bromide**.

Property	Value	Reference
CAS Number	164332-88-1	[2] [11]
Molecular Formula	C ₉ H ₁₈ BrNO ₃	[2] [11]
Molecular Weight	268.15 g/mol	[12]
Appearance	Liquid	
Storage	Store at -20°C, sealed in a dry place.	[2]
Solubility	Soluble in Water, DMSO, DCM, DMF.	[2]
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	
Precautionary Statements	P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.)	

Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **N-Boc-PEG1-bromide** from receipt to disposal.



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